

The Unseen Contaminant: A Technical Guide to Citreoviridin in Cereals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Citreoviridin

Cat. No.: B190807

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the natural occurrence of **citreoviridin**, a mycotoxin found in contaminated cereals. This document details the prevalence and concentration of this toxin, outlines the methodologies for its detection and quantification, and explores its molecular mechanisms of action. The information presented herein is intended to support research efforts, enhance food safety protocols, and inform the development of potential therapeutic interventions.

Natural Occurrence and Quantitative Data

Citreoviridin is a mycotoxin produced by several species of fungi, most notably *Penicillium citreonigrum* and *Eupenicillium ochrosalmoneum*.^[1] Contamination is frequently reported in staple cereals such as rice and maize, particularly when stored in damp conditions.^[1] The presence of **citreoviridin** in the food chain poses a significant health risk, as it has been linked to adverse neurological and cardiovascular effects.^[1]

A summary of quantitative data from various studies on the natural occurrence of **citreoviridin** in contaminated cereals is presented in Table 1. This data highlights the varying levels of contamination across different cereal types and geographical locations.

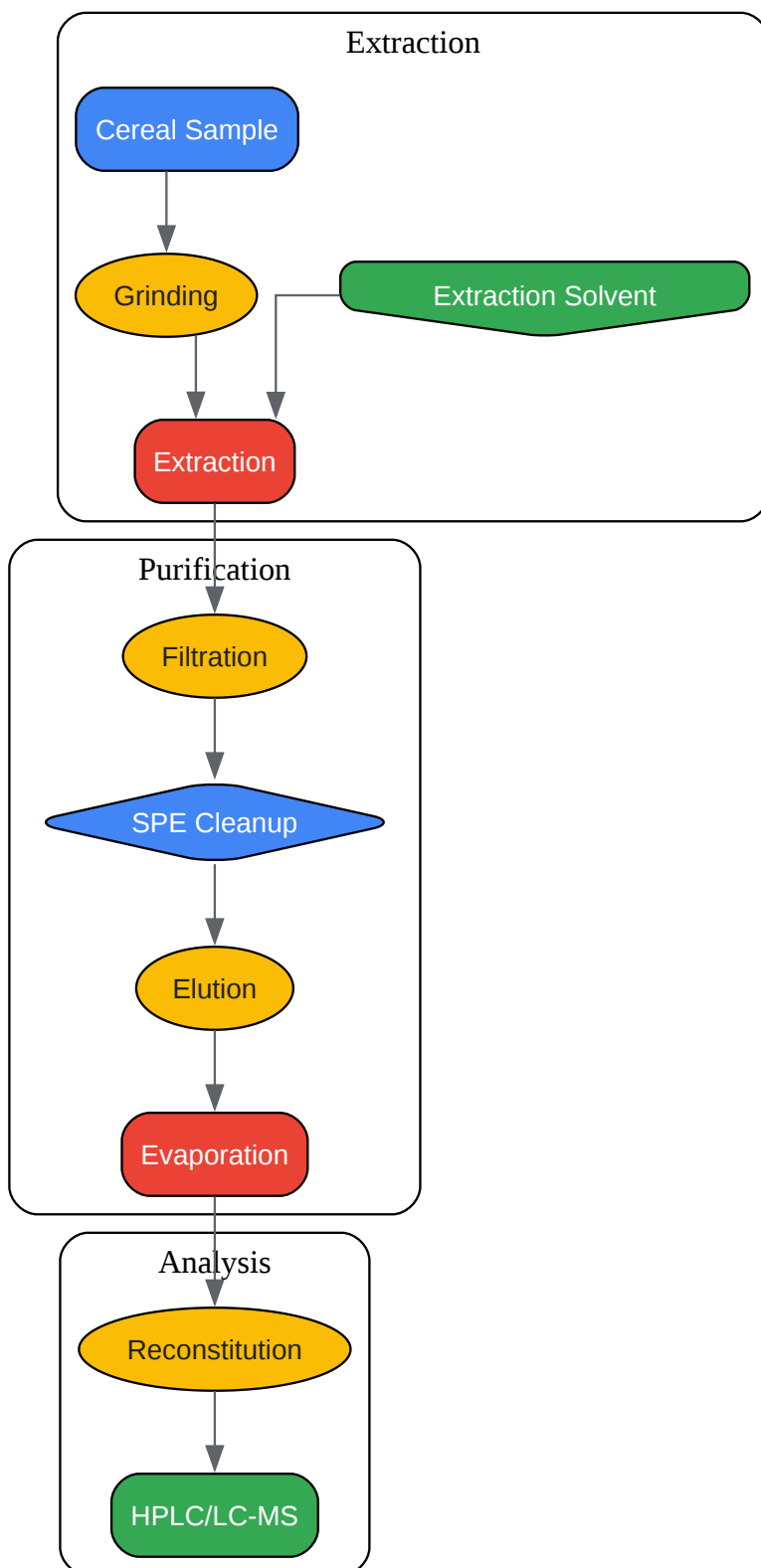
Cereal	Country/Region	No. of Samples Analyzed	Incidence of Contamination	Concentration Range (µg/kg)	Reference(s)
Rice	Brazil	420	0.7% (3 samples)	12 - 96.7	[2]
Rice Bran	Brazil	Not Specified	2 samples positive	128 - 254	[2]
Maize	USA (Southern Georgia)	8 (bulk samples)	75% (6 samples)	19 - 2,790	[3] [4]
Maize (Hand-picked, yellowed kernels)	USA (Southern Georgia)	Not Specified	High	53,800 - 759,900	[4]
Maize (Experimentally inoculated)	Not Applicable	Not Specified	High in wounded kernels	142,000 - 2,780,000	[4]

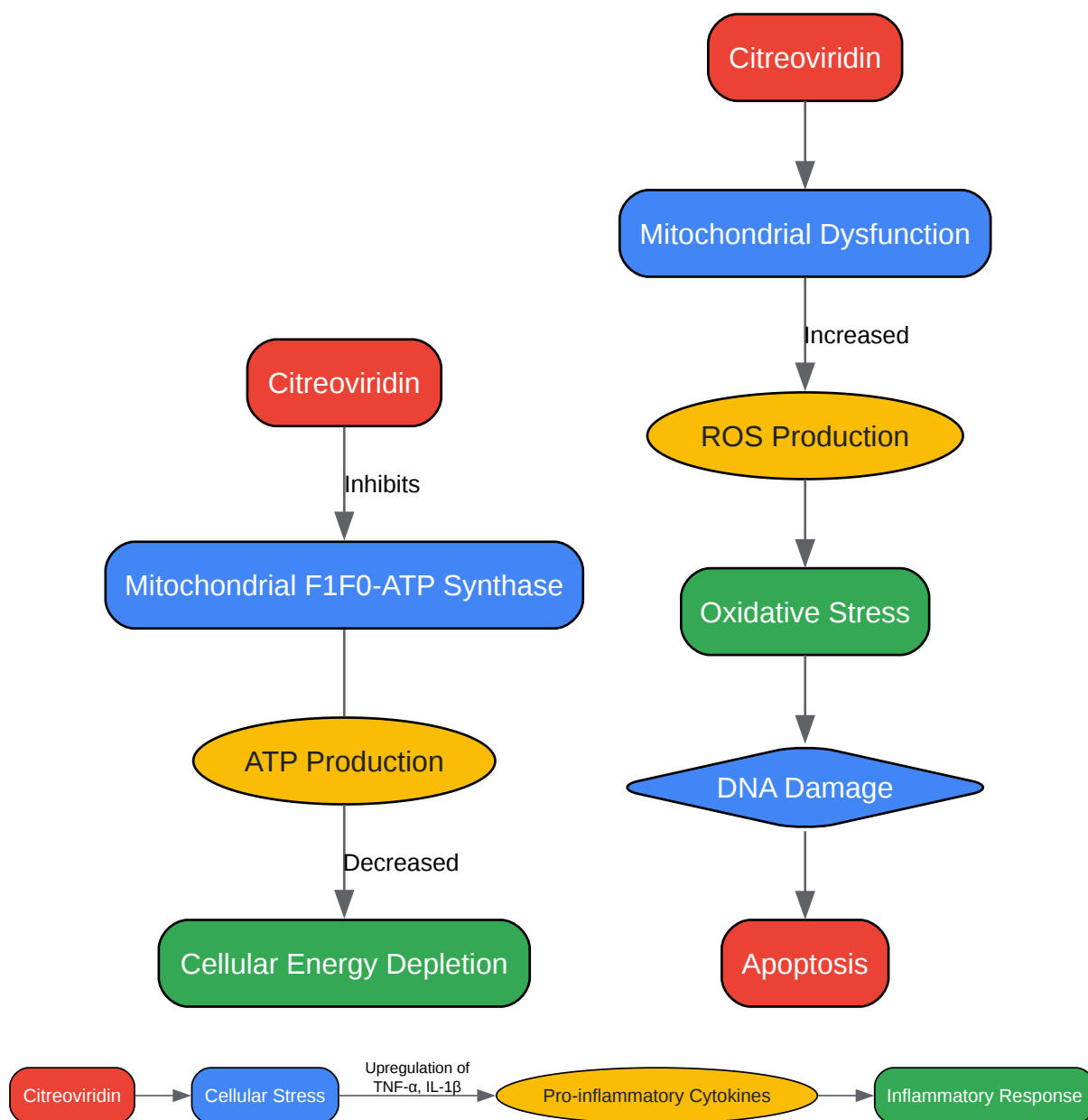
Experimental Protocols for Citreoviridin Analysis

Accurate and reliable detection and quantification of **citreoviridin** in cereal matrices are crucial for food safety and research. The following sections detail the common experimental protocols employed for its analysis.

Sample Preparation and Extraction

A representative workflow for the extraction of **citreoviridin** from cereal samples is outlined below. The choice of solvent and purification steps is critical for achieving high recovery and minimizing matrix interference.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Whole Genome Analysis Revealed the Genes Responsible for Citreoviridin Biosynthesis in *Penicillium citreonigrum* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. The role of oxidative stress in citreoviridin-induced DNA damage in human liver-derived HepG2 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Citreoviridin induces apoptosis through oxidative damage and inflammatory response in PC-12 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Unseen Contaminant: A Technical Guide to Citreoviridin in Cereals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190807#natural-occurrence-of-citreoviridin-in-contaminated-cereals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com